An In-depth Technical Guide to 1-Phenyldecane (CAS 104-72-3)

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Compound of Interest

Compound Name:	*1-Phenyldecane*
CAS No.:	*104-72-3*
Cat. No.:	*B1670162*

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Introduction

1-Phenyldecane, also known as decylbenzene, is an aromatic hydrocarbon with the chemical formula $C_{16}H_{26}$. It consists of a phenyl group attached to a ten-carbon alkyl chain. This compound and its derivatives are of significant interest in various fields of chemical research and industrial applications. This technical guide provides a comprehensive overview of **1-phenyldecane**, including its chemical and physical properties, synthesis and reactivity, applications, and safety information. The information is presented to support research, development, and application activities involving this compound.

Chemical and Physical Properties

1-Phenyldecane is a colorless to nearly colorless liquid under standard conditions.[1] Its physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of **1-Phenyldecane**

Property	Value	Reference(s)
Molecular Formula	$C_{16}H_{26}$	[2][3]
Molecular Weight	218.38 g/mol	[2][3]
Appearance	Colorless to almost colorless liquid	[2]
Melting Point	-14 °C	[2][4]
Boiling Point	293 °C	[2][4]
Density	0.856 g/mL at 25 °C	[2][4]
Refractive Index (n20/D)	1.482	[2][4]
Flash Point	>230 °F (>110 °C)	[2][4]
Water Solubility	Insoluble	[2][5]
log K_ow (Octanol-Water Partition Coefficient)	7.37	[5]

Table 2: Spectroscopic Data of 1-Phenyldecane

Spectroscopy	Data	Reference(s)
^{1}H NMR	Available	[6]
^{13}C NMR	Available	[7]
Mass Spectrometry	Available	[5][8]
Infrared (IR) Spectroscopy	Available	[5]
UV/Visible Spectroscopy	Available	[8]

Synthesis and Reactivity

Synthesis

The primary industrial synthesis of **1-phenyldecane** involves the alkylation of benzene with a C10 alkylating agent. A common laboratory and industrial method is the Friedel-Crafts

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alkylation.

Experimental Protocol: Friedel-Crafts Alkylation of Benzene

This protocol describes a general procedure for the synthesis of **1-phenyldecane** via Friedel-Crafts alkylation of benzene with 1-decene.

Materials:

- Benzene (anhydrous)
- 1-Decene
- Aluminum chloride ($AlCl_3$), anhydrous
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium bicarbonate ($NaHCO_3$), saturated aqueous solution
- Magnesium sulfate ($MgSO_4$), anhydrous
- An appropriate solvent for extraction (e.g., diethyl ether)
- Standard laboratory glassware for organic synthesis, including a round-bottom flask, reflux condenser, dropping funnel, and separatory funnel.

Procedure:

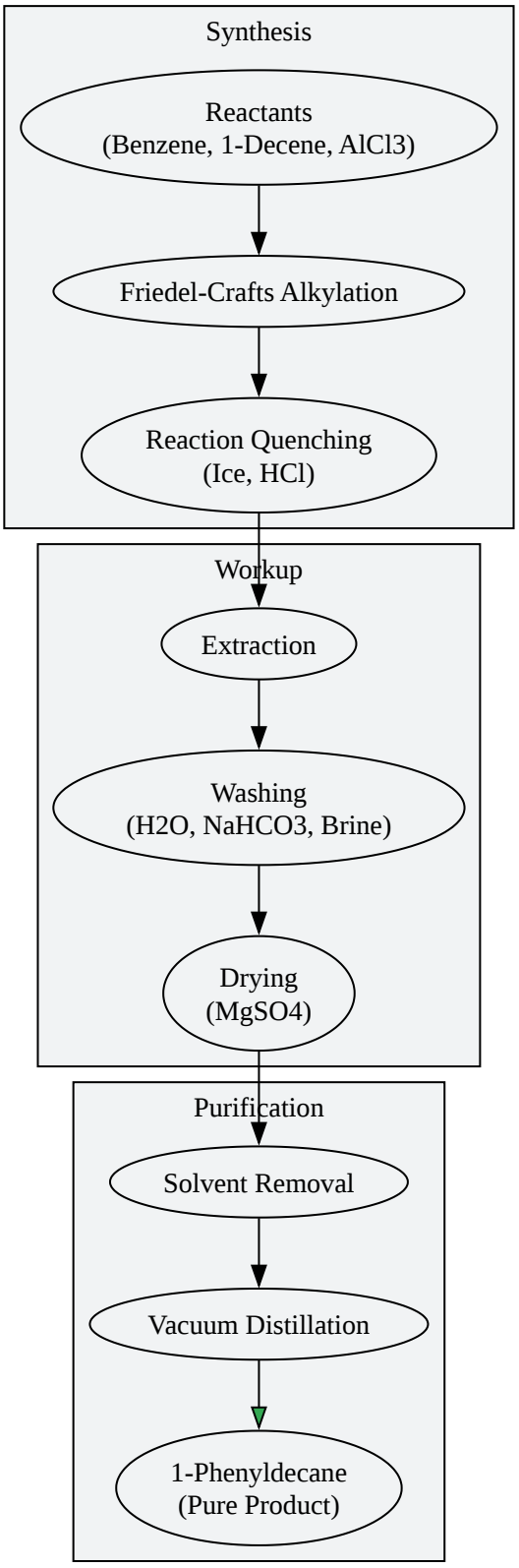
- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Protect the apparatus from atmospheric moisture with a drying tube.
- Charge the flask with anhydrous benzene and anhydrous aluminum chloride.
- Cool the mixture in an ice bath.
- Add 1-decene dropwise from the dropping funnel to the stirred mixture over a period of 30-60 minutes.

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- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours.
- Quench the reaction by slowly pouring the mixture over crushed ice and dilute hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain **1-phenyldecane**.

Below is a diagram illustrating the general workflow for the synthesis and purification of **1-phenyldecane**.

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Caption: A general workflow for the synthesis and purification of **1-phenyldecane**.

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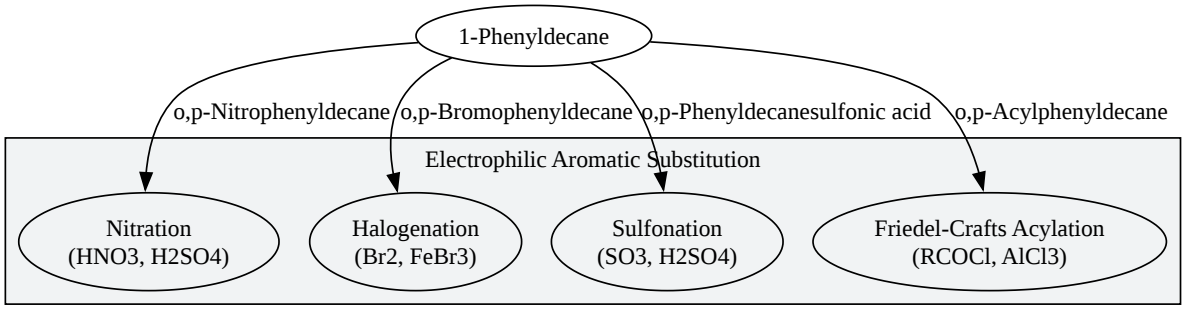
Reactivity

1-Phenyldecane exhibits typical reactions of an alkylbenzene. The phenyl group can undergo electrophilic aromatic substitution, while the alkyl chain can undergo free-radical reactions.

Electrophilic Aromatic Substitution:

- Nitration: Reaction with a mixture of nitric acid and sulfuric acid introduces a nitro group (-NO_2) onto the aromatic ring, primarily at the ortho and para positions.
- Halogenation: In the presence of a Lewis acid catalyst (e.g., $FeBr_3$), bromine or chlorine can be introduced to the aromatic ring.
- Sulfonation: Fuming sulfuric acid introduces a sulfonic acid group (-SO_3H) onto the aromatic ring.
- Friedel-Crafts Acylation: Reaction with an acyl halide or anhydride in the presence of a Lewis acid catalyst introduces an acyl group to the aromatic ring.

The following diagram illustrates the potential electrophilic aromatic substitution reactions of **1-phenyldecane**.



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Caption: Electrophilic aromatic substitution reactions of **1-phenyldecane**.

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Applications

1-Phenyldecane has several notable applications in both research and industry:

- Surfactant Production: It serves as a precursor for the production of linear alkylbenzene sulfonates (LAS), which are widely used as biodegradable surfactants in detergents and cleaning products.[1]
- Ion-Selective Electrodes: It is used as an enhancer to reduce interference in ion-selective membrane electrodes for the determination of carbon dioxide.[4]
- Organic Synthesis: The long alkyl chain and the reactive aromatic ring make it a versatile starting material for the synthesis of various organic compounds.[1]
- Analytical Chemistry: It can be used in liquid chromatography for the separation of mixtures.[1]

Safety and Handling

1-Phenyldecane is considered a combustible liquid and requires appropriate handling and storage.[2][4]

Table 3: Safety Information for **1-Phenyldecane**

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Hazard	Description	Reference(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
Incompatibilities	Strong oxidizing agents. May attack some forms of plastics.	[2][5]
Fire Fighting Measures	Use dry chemical, carbon dioxide. Water or foam may cause frothing.	[5]

Biological Activity

Currently, there is a lack of direct experimental studies on the specific biological activities of **1-phenyldecane**, such as antimicrobial, anti-inflammatory, or anticancer properties. While structurally related compounds like long-chain alcohols and other aromatic compounds have shown biological activities, the activity of **1-phenyldecane** itself remains an area for future investigation.[9] The high lipophilicity of **1-phenyldecane**, indicated by its high log K_ow, suggests it may have the potential to interact with biological membranes.[1]

Conclusion

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1-Phenyldecane is a valuable chemical compound with well-characterized physical and chemical properties. Its synthesis is readily achievable through standard organic chemistry methods, and its reactivity allows for the production of a variety of derivatives. While its primary applications are in the industrial and analytical chemistry sectors, its potential for biological activity remains largely unexplored, presenting an opportunity for future research. This guide provides a foundational understanding of **1-phenyldecane** to aid researchers and professionals in their work with this compound.

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